

1-Phenylcyclopropanecarboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 1-Phenylcyclopropanecarboxylic acid

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An In-depth Technical Guide on 1-Phenylcyclopropanecarboxylic Acid

This guide provides detailed information on the molecular properties of **1-Phenylcyclopropanecarboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

1-Phenylcyclopropanecarboxylic acid is a chemical compound with the molecular formula C₁₀H₁₀O₂.^{[1][2][3][4]} Its molecular weight is approximately 162.19 g/mol.^{[1][2][4]}

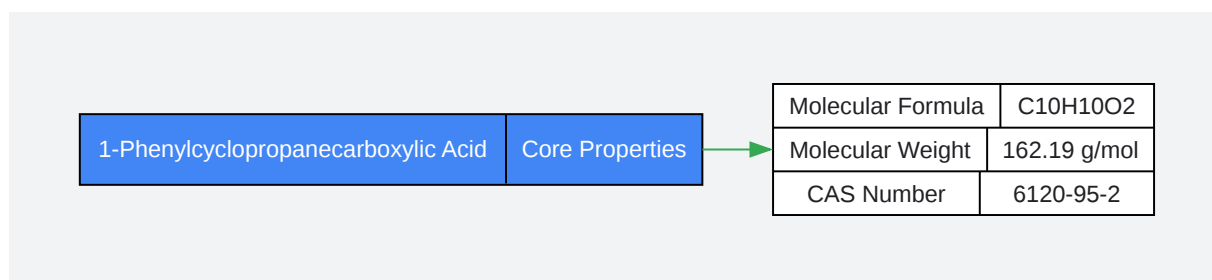
Quantitative Molecular Data Summary

For ease of comparison and quick reference, the fundamental molecular data for **1-Phenylcyclopropanecarboxylic acid** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol ^[4]
IUPAC Name	1-phenylcyclopropane-1-carboxylic acid ^[1]
CAS Number	6120-95-2 ^{[1][2]}

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its core molecular properties.



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Caption: Relationship between **1-Phenylcyclopropanecarboxylic Acid** and its key molecular identifiers.

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References

- 1. 1-PHENYLCYCLOPROPANE-1-CARBOXYLIC ACID | CAS 6120-95-2 [matrix-fine-chemicals.com]
- 2. 1-Phenylcyclopropanecarboxylic acid | SIELC Technologies [sielc.com]
- 3. cis-1-Phenylcyclopropane-2-carboxylic acid [webbook.nist.gov]
- 4. Compound 1-phenylcyclopropane-1-carboxylic acid - Chemdiv [chemdiv.com]
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